

Stability issues of 5-Amino-1H-imidazole-4-carbonitrile under different conditions

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Compound of Interest

Compound Name: 5-Amino-1H-imidazole-4-carbonitrile

Cat. No.: B020058

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Technical Support Center: 5-Amino-1H-imidazole-4-carbonitrile (AICN) Stability

Welcome to the technical support center for **5-Amino-1H-imidazole-4-carbonitrile (AICN)**. This resource is designed to assist researchers, scientists, and drug development professionals in understanding and troubleshooting potential stability issues encountered during experiments with AICN. The following troubleshooting guides and frequently asked questions (FAQs) provide insights into the stability of AICN under various conditions.

Frequently Asked Questions (FAQs) & Troubleshooting Guides General Handling and Storage

Q1: What are the recommended storage conditions for **5-Amino-1H-imidazole-4-carbonitrile (AICN)**?

A1: To ensure the long-term stability of AICN, it is recommended to store the solid compound in a tightly sealed container, protected from light, in a refrigerator at 2-8°C. For solutions, it is advisable to prepare them fresh and use them promptly. If storage of a solution is necessary, it should be kept at low temperatures (2-8°C) for a short period, and a stability study is recommended to determine the acceptable storage duration.

Q2: My AICN powder has changed color. Is it still usable?

A2: A change in the color of the AICN powder can be an indication of degradation. While a slight color change may not always signify a substantial loss of purity, it is a warning sign. Before using the material in a critical experiment, it is highly recommended to re-analyze its purity using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Stability in Solution

Q3: How stable is AICN in aqueous solutions?

A3: The stability of AICN in aqueous solutions can be influenced by pH. Generally, imidazole derivatives are relatively stable in neutral aqueous solutions. However, prolonged exposure to acidic or basic conditions can lead to degradation. It is always best practice to prepare aqueous solutions of AICN fresh before use.

Q4: I am observing unexpected peaks in my HPLC analysis after dissolving AICN in an acidic mobile phase. What could be the cause?

A4: The appearance of new peaks in your chromatogram when using an acidic mobile phase suggests that AICN may be undergoing acid-catalyzed degradation. The primary site of degradation under acidic conditions is likely the hydrolysis of the nitrile group to an amide or a carboxylic acid. To troubleshoot this, consider the following:

- Use a less acidic mobile phase: If your separation allows, try to increase the pH of the mobile phase.
- Analyze samples immediately: Minimize the time the sample is in the acidic mobile phase before injection.
- Conduct a forced degradation study: To confirm acid lability, intentionally expose a sample of AICN to acidic conditions and monitor the degradation over time.

Q5: I need to use AICN in a basic solution for my reaction. What stability issues should I be aware of?

A5: Basic conditions can also promote the degradation of AICN. Similar to acidic conditions, the nitrile group can be hydrolyzed. Additionally, the imidazole ring itself may be susceptible to base-mediated oxidation. It is crucial to perform any reactions in basic media under an inert atmosphere (e.g., nitrogen or argon) if oxidative degradation is a concern and to keep reaction times as short as possible.

Forced Degradation Studies

Q6: I need to perform a forced degradation study on AICN. What conditions should I test?

A6: A comprehensive forced degradation study for AICN should include the following conditions to assess its intrinsic stability:

- Acid Hydrolysis: e.g., 0.1 M HCl at room temperature and elevated temperature (e.g., 60°C).
- Base Hydrolysis: e.g., 0.1 M NaOH at room temperature and elevated temperature (e.g., 60°C).
- Oxidative Degradation: e.g., 3% hydrogen peroxide (H_2O_2) at room temperature.
- Thermal Degradation: Heating the solid compound at a temperature below its melting point (e.g., 80°C).
- Photostability: Exposing the solid compound and a solution to UV and visible light, as per ICH Q1B guidelines.

Q7: What are the likely degradation products of AICN?

A7: Based on the chemical structure of AICN (an aminoimidazole with a nitrile group), the following are potential degradation pathways and products:

- Hydrolysis of the Nitrile Group: The carbonitrile ($-C\equiv N$) group can be hydrolyzed to form 5-amino-1H-imidazole-4-carboxamide or further to 5-amino-1H-imidazole-4-carboxylic acid.
- Oxidation of the Imidazole Ring: The imidazole ring can be susceptible to oxidation, potentially leading to ring-opened products or the formation of hydroxylated derivatives.

- Dimerization/Polymerization: Under certain conditions, highly reactive intermediates could lead to the formation of dimers or polymers.

Data Presentation: Hypothetical Degradation of AICN

The following table summarizes hypothetical quantitative data for the degradation of **5-Amino-1H-imidazole-4-carbonitrile** under various stress conditions. This data is for illustrative purposes to guide experimental design, as specific experimental data for AICN is not readily available in the literature.

Stress Condition	Time (hours)	Hypothetical % Degradation	Potential Major Degradation Products
0.1 M HCl (60°C)	2	~5%	5-amino-1H-imidazole-4-carboxamide
8	~15%		5-amino-1H-imidazole-4-carboxamide, 5-amino-1H-imidazole-4-carboxylic acid
24	~30%		5-amino-1H-imidazole-4-carboxylic acid
0.1 M NaOH (60°C)	2	~8%	5-amino-1H-imidazole-4-carboxamide
8	~25%		5-amino-1H-imidazole-4-carboxylic acid
24	~45%		5-amino-1H-imidazole-4-carboxylic acid and other products
3% H ₂ O ₂ (RT)	8	~10%	Oxidized imidazole ring products
24	~25%		Oxidized imidazole ring products
Thermal (80°C, solid)	24	< 2%	Minimal degradation
72	< 5%		Minimal degradation
Photolytic (ICH Q1B)	24	< 5%	Minimal degradation

Experimental Protocols

Protocol 1: Forced Degradation Study of AICN

Objective: To investigate the intrinsic stability of AICN under various stress conditions.

Materials:

- **5-Amino-1H-imidazole-4-carbonitrile (AICN)**
- 0.1 M Hydrochloric Acid (HCl)
- 0.1 M Sodium Hydroxide (NaOH)
- 3% Hydrogen Peroxide (H₂O₂)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- HPLC system with a UV detector
- Photostability chamber
- Temperature-controlled oven

Methodology:

- Sample Preparation: Prepare a stock solution of AICN in acetonitrile or a suitable solvent at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: Mix 1 mL of the AICN stock solution with 1 mL of 0.1 M HCl. Incubate one set of samples at room temperature and another at 60°C.
 - Base Hydrolysis: Mix 1 mL of the AICN stock solution with 1 mL of 0.1 M NaOH. Incubate one set of samples at room temperature and another at 60°C.

- Oxidative Degradation: Mix 1 mL of the AICN stock solution with 1 mL of 3% H₂O₂. Keep at room temperature.
- Thermal Degradation (Solid): Place a known amount of solid AICN in a vial and heat in an oven at 80°C.
- Thermal Degradation (Solution): Heat a sample of the AICN stock solution at 60°C.
- Photostability: Expose solid AICN and a solution of AICN to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. A control sample should be protected from light.
- Time Points: Withdraw aliquots of the stressed solutions at appropriate time intervals (e.g., 0, 2, 4, 8, 24, and 48 hours). For solid thermal stress, dissolve a portion of the solid in the initial solvent at each time point.
- Sample Analysis: Neutralize the acidic and basic samples with an equivalent amount of base or acid, respectively. Dilute all samples to a suitable concentration with the mobile phase and analyze using a validated stability-indicating HPLC method.

Protocol 2: Stability-Indicating HPLC Method for AICN

Objective: To develop an HPLC method capable of separating AICN from its potential degradation products.

Instrumentation and Conditions:

- HPLC System: A system with a quaternary pump, autosampler, column oven, and UV detector.
- Column: A reverse-phase C18 column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile

- Gradient Program:

Time (min)	%A	%B
0	95	5
20	5	95
25	5	95
26	95	5

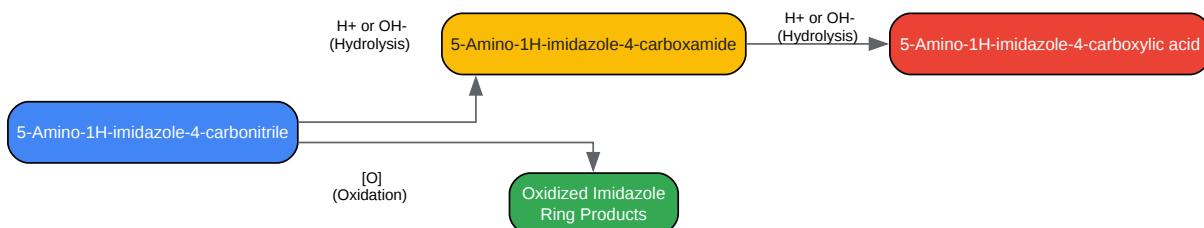
| 30 | 95 | 5 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Injection Volume: 10 µL

Method Validation: The method should be validated according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness. The specificity should be confirmed by analyzing the samples from the forced degradation study to ensure that the degradation product peaks are well-resolved from the parent AICN peak.

Visualizations

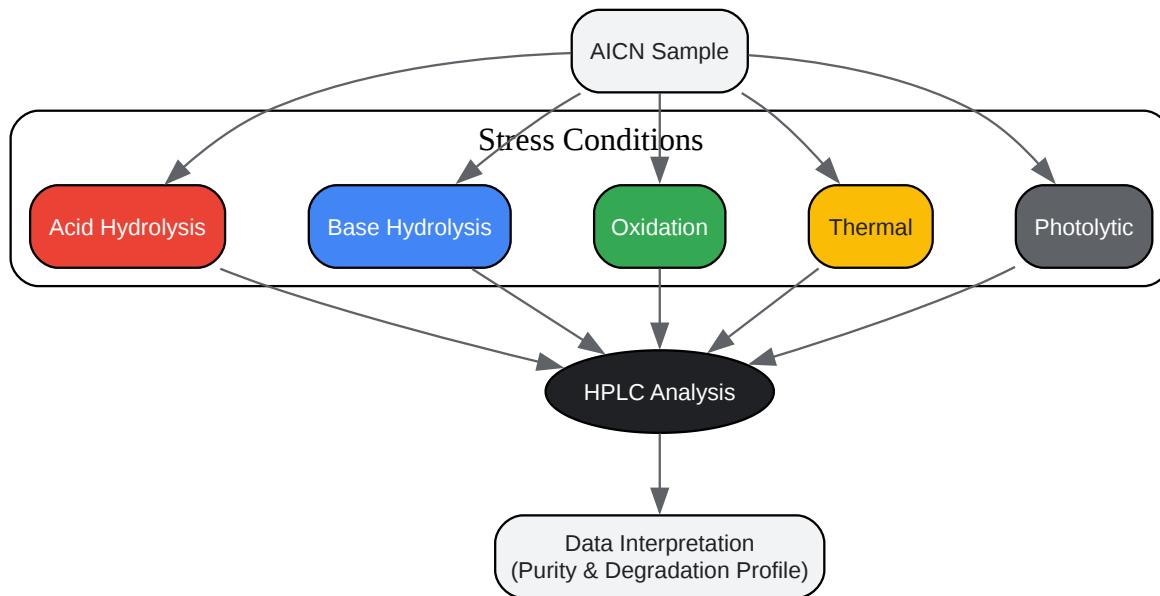
Potential Degradation Pathways of AICN



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Caption: Potential degradation pathways of **5-Amino-1H-imidazole-4-carbonitrile**.

Forced Degradation Experimental Workflow

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Caption: General workflow for a forced degradation study of AICN.

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